

Stability and storage conditions for D-ribo-Phytosphingosine-13C₂,d₂

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Compound of Interest

Compound Name: *D-ribo-Phytosphingosine-13C₂,d₂*

Cat. No.: *B030863*

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Technical Support Center: D-ribo-Phytosphingosine-¹³C₂,d₂

This technical support guide provides detailed information on the stability and proper storage conditions for D-ribo-Phytosphingosine-¹³C₂,d₂. Adherence to these guidelines is crucial for ensuring the integrity and performance of the product in research applications.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for D-ribo-Phytosphingosine-¹³C₂,d₂?

A1: D-ribo-Phytosphingosine-¹³C₂,d₂ should be stored at -20°C.[\[1\]](#)[\[2\]](#)[\[3\]](#) When received as a powder, it is stable under these conditions. If you dissolve the compound in an organic solvent, the solution should also be stored at -20°C in a tightly sealed glass vial with a Teflon-lined cap.[\[2\]](#)[\[3\]](#)

Q2: How should I handle the powdered form of D-ribo-Phytosphingosine-¹³C₂,d₂ upon receiving it?

A2: When you receive D-ribo-Phytosphingosine-¹³C₂,d₂ as a powder, it is important to allow the container to warm to room temperature before opening.[\[2\]](#)[\[3\]](#) This prevents condensation of moisture, which can lead to hydrolysis of the lipid.

Q3: What is the shelf life of D-ribo-Phytosphingosine-¹³C₂,d₂?

A3: While specific long-term stability data for the isotopically labeled form is not readily available, its chemical stability is expected to be comparable to the unlabeled D-ribo-Phytosphingosine. As a saturated lipid, it is relatively stable.[2][3] For optimal results, it is recommended to use the product within the shelf life specified on the certificate of analysis.

Q4: Can I store solutions of D-ribo-Phytosphingosine-¹³C₂,d₂ in plastic tubes?

A4: No, it is not recommended to store organic solutions of lipids in plastic containers (e.g., polystyrene, polyethylene, polypropylene).[2][3] Plasticizers and other impurities can leach from the plastic, contaminating your sample. Always use glass vials with Teflon-lined caps for storing lipid solutions.[2][3]

Q5: Does the isotopic labeling affect the stability of D-ribo-Phytosphingosine-¹³C₂,d₂?

A5: The presence of stable isotopes (¹³C and ²H) does not significantly alter the chemical stability of the molecule under recommended storage conditions.[4][5][6] The primary factors affecting stability are temperature, moisture, and exposure to oxidizing agents.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Unexpected peaks in mass spectrometry analysis.	Sample contamination.	<p>Ensure you are using glass or stainless steel tools for transferring the lipid.^{[2][3]}</p> <p>Avoid plastic pipette tips and tubes for organic solutions.^[2]</p> <p>^[3] Verify the purity of the solvent used.</p>
Reduced signal intensity over time.	Degradation of the compound.	<p>Check your storage conditions.</p> <p>Ensure the compound is stored at -20°C and protected from light. If in solution, ensure the vial is tightly sealed and consider purging with an inert gas like argon or nitrogen before sealing.^{[2][3]} Avoid repeated freeze-thaw cycles.</p>
Compound appears gummy or oily after opening the vial.	Moisture absorption.	<p>This can happen if the vial is opened before it has reached room temperature.^{[2][3]} While the compound may still be usable, it is best to prepare a stock solution immediately and store it under the recommended conditions.</p>

Storage and Handling Summary

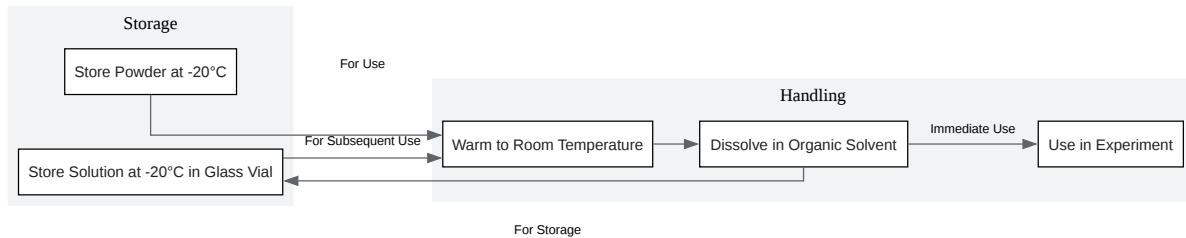
Parameter	Guideline	Rationale
Storage Temperature	-20°C ^{[1][2][3]}	To minimize chemical degradation.
Form	Powder or Organic Solution	Powder is generally more stable for long-term storage. ^{[2][3]}
Container (Powder)	Original glass vial	To prevent contamination.
Container (Solution)	Glass vial with Teflon-lined cap ^{[2][3]}	To prevent leaching of impurities from plastic.
Atmosphere (Solution)	Inert gas (Argon or Nitrogen) recommended ^{[2][3]}	To prevent oxidation.
Handling	Allow to warm to room temperature before opening. ^{[2][3]} Use glass or stainless steel tools. ^{[2][3]}	To prevent moisture condensation and contamination.

Experimental Protocols

Protocol for Preparing a Stock Solution

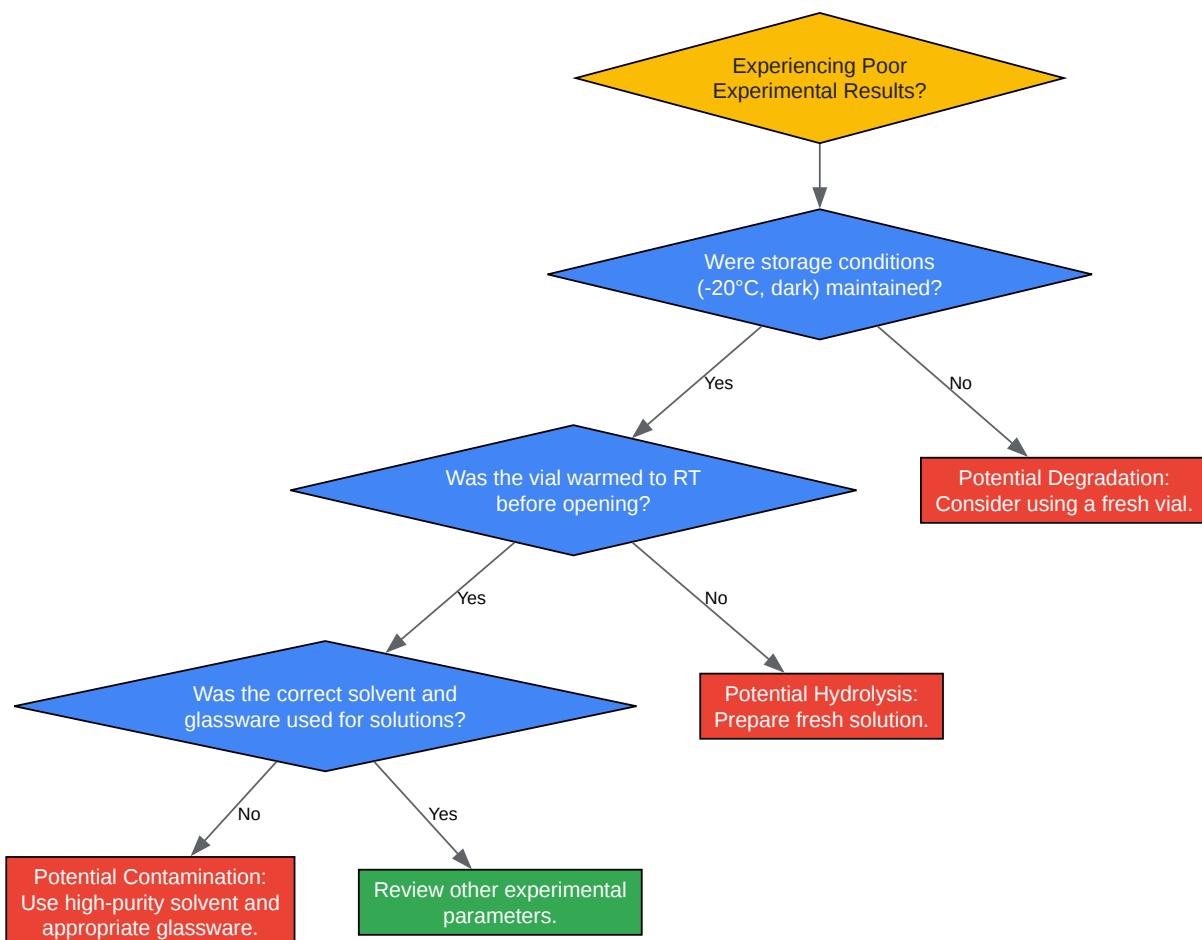
- Equilibration: Remove the vial of D-ribo-Phytosphingosine-¹³C₂,d₂ from the -20°C freezer and allow it to sit at room temperature for at least 30 minutes before opening.
- Solvent Selection: Choose a high-purity organic solvent in which phytosphingosine is soluble, such as ethanol, methanol, or a chloroform:methanol mixture.
- Dissolution: Under a fume hood, carefully open the vial. Using a calibrated glass syringe or a gas-tight syringe, add the desired volume of the chosen solvent to the vial to achieve the target concentration.
- Mixing: Gently vortex or sonicate the vial until the powder is completely dissolved.
- Storage: If not for immediate use, purge the headspace of the vial with an inert gas (argon or nitrogen), securely tighten the Teflon-lined cap, and store the stock solution at -20°C.

Visual Guides



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Caption: Recommended workflow for the storage and handling of D-ribo-Phytosphingosine-¹³C₂,d₂.

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Caption: Troubleshooting decision tree for stability issues with D-ribo-Phytosphingosine-¹³C₂,d₂.

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